

Safeguarding Your Laboratory: Proper Disposal Procedures for Betapressin

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Compound of Interest

Compound Name: **Betapressin**

Cat. No.: **B1679224**

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For Immediate Implementation by Laboratory Personnel

This document provides essential guidance for the safe and compliant disposal of **Betapressin** (penbutolol sulfate), a non-selective beta-blocker. Adherence to these procedures is critical for maintaining a safe laboratory environment, ensuring regulatory compliance, and protecting environmental health. This information is intended for researchers, scientists, and drug development professionals who handle this compound.

Chemical and Physical Properties of Penbutolol Sulfate

A clear understanding of the substance's properties is foundational to its safe handling and disposal.

Property	Value
Synonyms	Penbutolol (hemisulfate), (-)-Terbutolol
Molecular Formula	$C_{18}H_{29}NO_2 \cdot \frac{1}{2}H_2SO_4$
CAS Number	38363-32-5
Hazard Statements	Harmful if swallowed. May cause drowsiness or dizziness.
Primary Route of Exposure	Ingestion

Acute Toxicity Data

Test	Result	Species
Oral LD50	1230 mg/kg	Mouse
Oral LD50	1350 mg/kg	Rat
Intraperitoneal LD50	71 mg/kg	Mouse
Intraperitoneal LD50	76 mg/kg	Rat
Subcutaneous LD50	405 mg/kg	Mouse
Subcutaneous LD50	860 mg/kg	Rat

Experimental Protocols for Safe Disposal

The following step-by-step protocols are designed to guide laboratory personnel in the proper disposal of **Betapressin**. These procedures align with general best practices for non-hazardous pharmaceutical waste.

Protocol 1: Disposal of Unused or Expired Solid **Betapressin**

- Do not dispose of with household garbage or down the sewage system.[\[1\]](#)
- Consult Official Regulations: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)
- Segregation: Package the solid **Betapressin** in a clearly labeled, sealed container.
- Waste Stream: Dispose of the container through your institution's approved chemical waste disposal program. This typically involves a licensed waste management contractor.

Protocol 2: Disposal of Empty **Betapressin** Containers

- Triple Rinsing (if applicable): If the container held a solution, triple rinse it with a suitable solvent.
- Collect Rinsate: The rinsate should be collected and disposed of as chemical waste.

- **Deface Label:** Completely remove or obscure the label on the empty container to prevent misidentification.
- **Disposal:** Dispose of the clean, empty container in the regular laboratory trash, unless institutional policy dictates otherwise.

Protocol 3: Disposal of Solutions Containing **Betapressin**

- Do not pour down the drain.
- **Collection:** Collect the solution in a compatible, sealed, and clearly labeled waste container.
- **Waste Stream:** Dispose of the container through your institution's chemical waste disposal program.

Betapressin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Betapressin** waste.



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Caption: Decision workflow for the proper disposal of different forms of **Betapressin** waste.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
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